

Proper Disposal Procedures: N-(2,5-dichlorophenyl)-4-methoxybenzamide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *N*-(2,5-dichlorophenyl)-4-methoxybenzamide

CAS No.: 7465-94-3

Cat. No.: B3344513

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Executive Summary & Chemical Profile

N-(2,5-dichlorophenyl)-4-methoxybenzamide (CAS: 7465-94-3) is a chlorinated aromatic amide commonly utilized in structure-activity relationship (SAR) studies and drug discovery.[1][2][3] Due to the presence of the halogenated phenyl ring, this compound presents specific environmental persistence risks and requires high-temperature incineration to prevent the formation of hazardous byproducts (e.g., dioxins) during thermal destruction.

This guide defines the Best Management Practices (BMP) for the segregation, packaging, and disposal of this compound, treating it as Halogenated Organic Waste.

Chemical Identity Table

Parameter	Data
Chemical Name	N-(2,5-dichlorophenyl)-4-methoxybenzamide
CAS Number	7465-94-3
Molecular Formula	C ₁₄ H ₁₁ Cl ₂ NO ₂
Physical State	Solid (Crystalline powder)
Hazard Class (GHS)	Skin Irrit. 2, Eye Irrit.[1][2][3][4] 2A, STOT SE 3 (Predicted)
Waste Stream	Halogenated Organic (Solid or Liquid)
RCRA Status	Not P- or U-Listed; Manage as Non-RCRA Hazardous (unless characteristic)

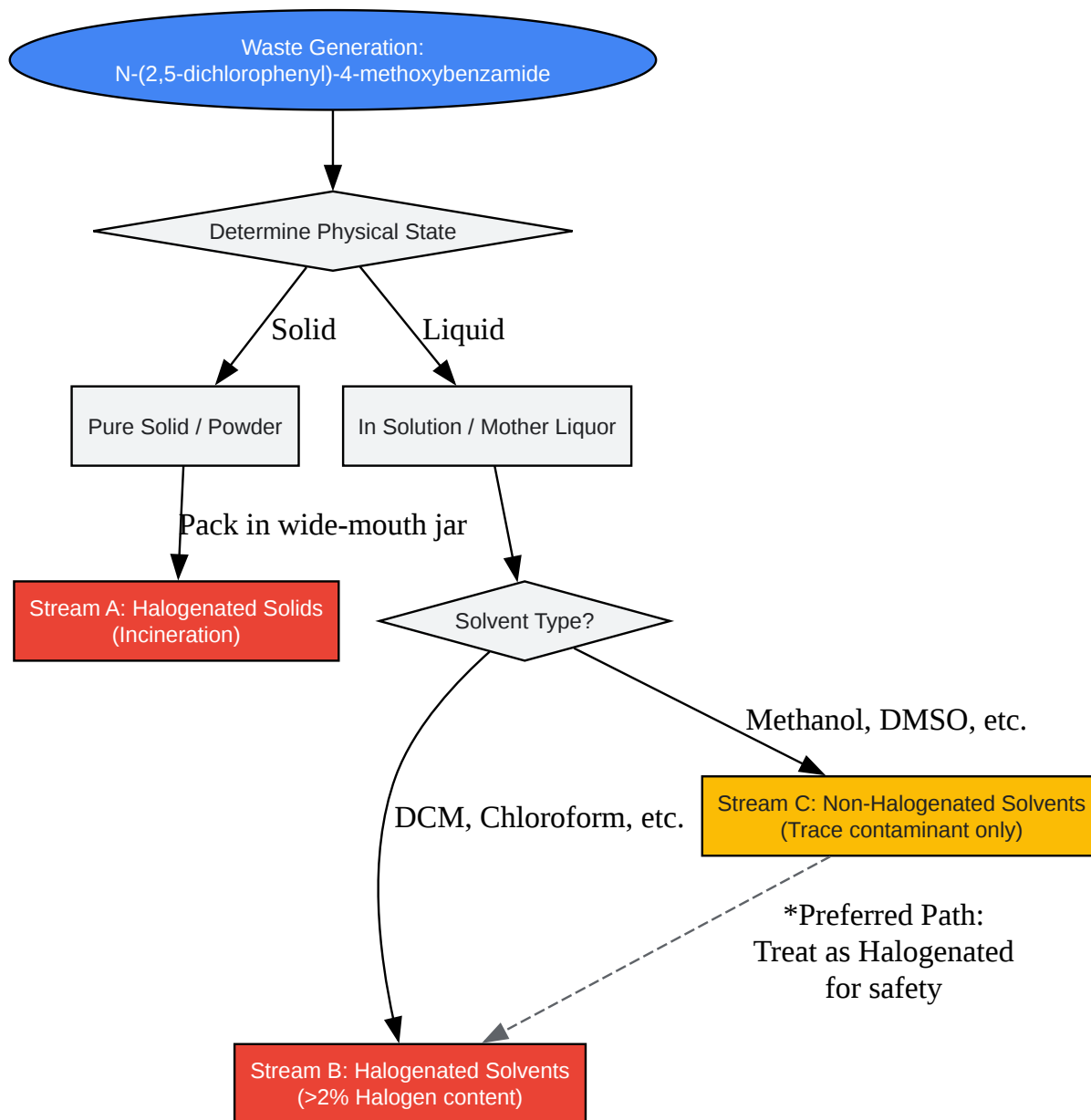
Hazard Assessment & Causality

To ensure scientific integrity in disposal, one must understand the why behind the protocols:

- **Halogen Content (Chlorine):** The two chlorine atoms on the phenyl ring render this compound unsuitable for standard fuel blending or low-temperature incineration.[2][3] Improper combustion can generate hydrogen chloride (HCl) gas and potential polychlorinated biphenyls (PCBs) or dioxins.[2][3] Directive: It must be routed to a facility equipped with a secondary combustion chamber and acid gas scrubbers.[2][3]
- **Environmental Persistence:** Chlorinated benzamides are chemically stable and resistant to biodegradation.[2][3] Directive: Disposal down the drain (sanitary sewer) is strictly prohibited to prevent aquatic toxicity and bioaccumulation.[2][3]
- **Chemical Incompatibility:** As an amide, it is relatively stable but can hydrolyze under strong acidic or basic conditions.[2][3] Directive: Segregate from strong oxidizers to prevent uncontrolled reactions in waste drums.

Disposal Decision Logic (Workflow)

The following decision tree illustrates the correct waste stream selection based on the physical state of the material.



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Figure 1: Decision logic for assigning waste streams. Note that mixing halogenated compounds into non-halogenated solvents usually reclassifies the entire mixture as halogenated waste.

Step-by-Step Disposal Protocols

Protocol A: Solid Waste Disposal (Pure Compound)

Applicable for: Expired shelf stock, spilled powder, or contaminated weighing paper.[1]

- PPE Requirement: Don nitrile gloves, safety goggles, and a lab coat.[2][3][5] Use a particulate respirator (N95) if handling large open quantities outside a fume hood.[2][3]
- Container Selection: Use a wide-mouth high-density polyethylene (HDPE) jar or a glass amber jar with a screw-top lid.[1][2][3]
 - Why: HDPE is resistant to chemical attack and resistant to breakage during transport.[2][3]
- Transfer:
 - Place the waste container inside a fume hood.[2][3][5]
 - Transfer the solid using a disposable spatula.[2][3]
 - Do not mix with incompatible solids (e.g., strong oxidizers like permanganates).[2][3]
- Labeling:
 - Affix a hazardous waste label.[2][3]
 - Chemical Name: Write out the full name: "**N-(2,5-dichlorophenyl)-4-methoxybenzamide**". Do not use abbreviations or chemical structures alone.
 - Hazard Checkbox: Check "Toxic" and "Irritant".[2][3]
 - Constituents: List "100%".
- Secondary Containment: Place the sealed jar into a secondary bin designated for "Solid Halogenated Waste."

Protocol B: Liquid Waste Disposal (Solutions)

Applicable for: Reaction mixtures, HPLC effluent, or mother liquors.[1]

- Solvent Compatibility Check: Determine the primary solvent.[2][3]

- Scenario 1 (Halogenated Solvent): If dissolved in Dichloromethane (DCM) or Chloroform. [2][3]
 - Action: Pour into the "Halogenated Solvents" carboy (Red can/Safety can).[2][3]
- Scenario 2 (Non-Halogenated Solvent): If dissolved in Methanol, DMSO, or Acetone.
 - Action: While the solvent itself is non-halogenated, the presence of the chlorinated solute (**N-(2,5-dichlorophenyl)-4-methoxybenzamide**) technically contaminates the stream.[1][2][3]
 - Best Practice: Dispose of this mixture into the "Halogenated Solvents" stream to ensure it is incinerated at the correct temperature. Placing chlorinated compounds in non-halogenated fuel-blending streams can violate facility permits [1].[1][2][3]
- Rinsing: Triple-rinse empty source glassware with a small volume of compatible solvent and add the rinsate to the waste container.[2][3]

Regulatory Compliance & Logistics

RCRA Classification (USA)

Under the Resource Conservation and Recovery Act (RCRA), this specific compound is not listed on the P-list (acutely hazardous) or U-list (toxic) by its specific CAS number [2].[2][3]

However, the generator is responsible for making a hazardous waste determination.

- Characteristic of Toxicity: If the waste extract contains contaminants above regulatory levels (TCLP), it is hazardous.[3]
- Generator Knowledge: Due to the halogenated aromatic structure, it is standard industry practice to manage this as Non-RCRA Regulated Hazardous Waste (if no other characteristics apply) or State-Regulated Waste (e.g., California, Minnesota), ensuring it is incinerated rather than landfilled [3].

DOT Shipping (for Waste Haulers)

When preparing the lab pack for the waste vendor:

- Proper Shipping Name: Waste Environmentally Hazardous Substance, Solid, n.o.s. (**N-(2,5-dichlorophenyl)-4-methoxybenzamide**)
- Hazard Class: 9
- UN Number: UN3077[1][2][3]
- Packing Group: III
- Note: This applies if the material is deemed environmentally hazardous (aquatic toxicity) which is standard for chlorinated benzanilides.[2][3]

Emergency Procedures

Scenario	Immediate Action
Solid Spill (< 10g)	1. Dampen a paper towel with water (to prevent dust).2.[2][3] Wipe up spill.3.[2][3] Place towel and waste in Solid Halogenated Waste bin.4. Clean surface with soap and water.[2][3][4][6]
Skin Contact	1. Wash with soap and water for 15 minutes.2.[2][3][6] Remove contaminated clothing.3.[2][3][4][6] Seek medical attention if irritation persists (H315).
Eye Contact	1. Flush eyes with water for 15 minutes (H319).2.[2][3][6] Consult a physician immediately.

References

- United States Environmental Protection Agency (EPA).Hazardous Waste Listings: F-List (Halogenated Solvents).[1][2][3] Available at: [\[Link\]](#)[1][2][3]
- Code of Federal Regulations.40 CFR § 261.33 - Discarded commercial chemical products, off-specification species, container residues, and spill residues thereof.[1][2][3] Available at: [\[Link\]](#)[1][2][3][5][7][8]

- National Institutes of Health (NIH) - PubChem.Compound Summary: N-(2,5-dichlorophenyl)benzamide (Structural Analog Safety Data).[1][2][3] Available at: [\[Link\]\[1\]\[2\]\[3\]](#)

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Sources

- 1. [7465-94-3|N-\(2,5-Dichlorophenyl\)-4-methoxybenzamide|BLD Pharm \[bldpharm.com\]](#)
- 2. [Benzamide, N-\(2,5-dichlorophenyl\)- | C13H9Cl2NO | CID 96184 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- 3. [4-Methoxybenzamide | C8H9NO2 | CID 76959 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- 4. [synquestlabs.com \[synquestlabs.com\]](#)
- 5. [pdf.benchchem.com \[pdf.benchchem.com\]](#)
- 6. [chemicalbook.com \[chemicalbook.com\]](#)
- 7. [epa.gov \[epa.gov\]](#)
- 8. [southwestern.edu \[southwestern.edu\]](#)
- To cite this document: BenchChem. [Proper Disposal Procedures: N-(2,5-dichlorophenyl)-4-methoxybenzamide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3344513/docs#proper-disposal-procedures-n-2-5-dichlorophenyl-4-methoxybenzamide\]](https://www.benchchem.com/product/b3344513/docs#proper-disposal-procedures-n-2-5-dichlorophenyl-4-methoxybenzamide)

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